

3-Iodophenyl Acetate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 3-Iodophenyl acetate

Cat. No.: B1338775

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-iodophenyl acetate**, a halogenated aromatic ester with potential applications in organic synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource of its known characteristics, synthesis, and safety information.

Core Chemical Properties

3-Iodophenyl acetate, with the CAS number 42861-71-2, is an organic compound with the molecular formula $C_8H_7IO_2$.^{[1][2]} It has a molecular weight of approximately 262.04 g/mol.^[1] While comprehensive experimental data on its physical properties remains limited, some sources provide predicted values.

Property	Value	Reference
CAS Number	42861-71-2	[1][2]
Molecular Formula	C ₈ H ₇ IO ₂	[1]
Molecular Weight	262.04 g/mol	[1]
Physical State	Not definitively available	[1]
Melting Point	Not definitively available	[1]
Boiling Point	Not definitively available	[1]
Density	Not definitively available	[1]
Solubility	Not definitively available	[1]

Synthesis and Reactivity

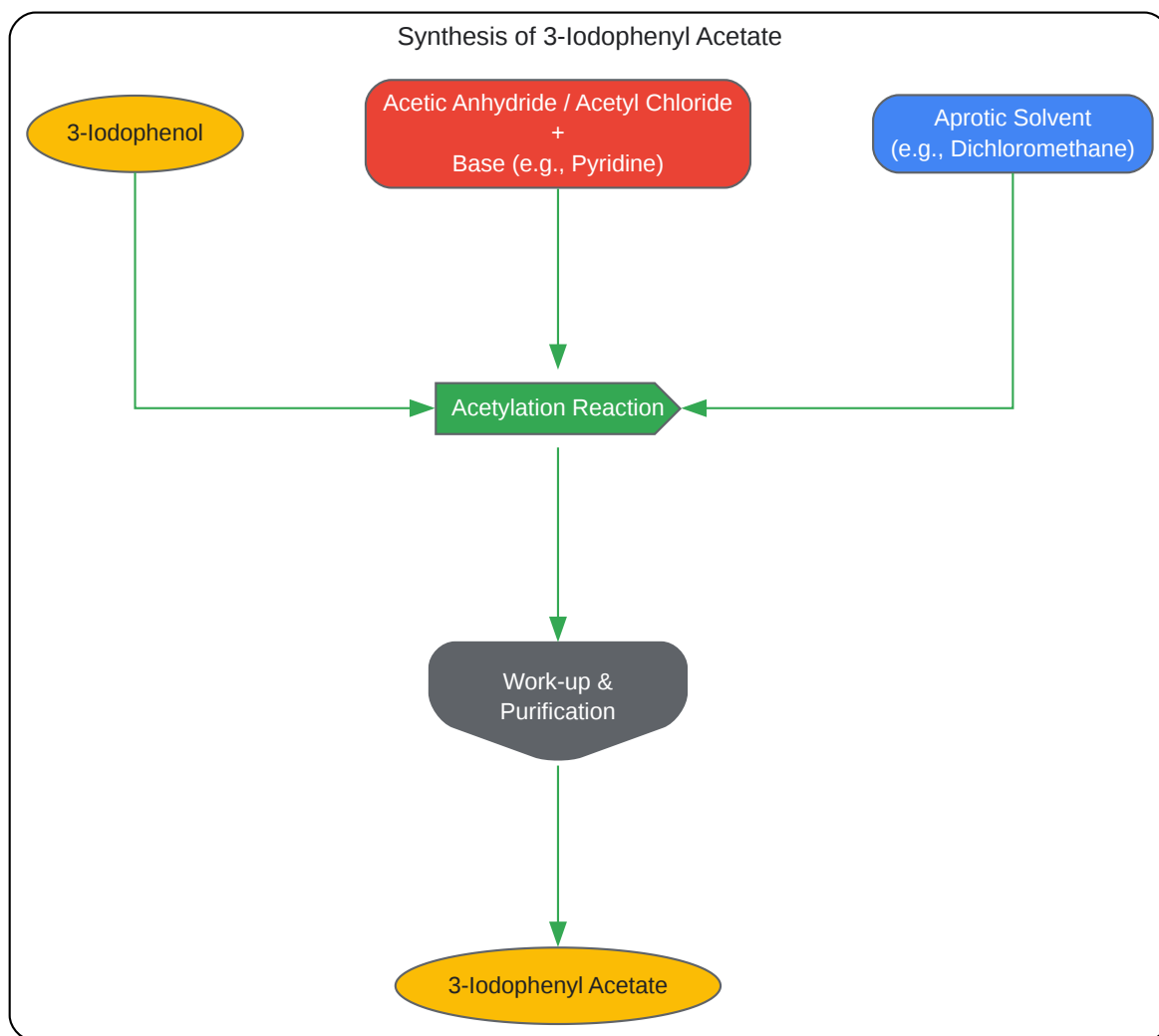
Synthesis:

A general and widely applicable method for the synthesis of **3-iodophenyl acetate** involves the esterification of 3-iodophenol.[3] This reaction is typically carried out by treating 3-iodophenol with an acetylating agent, such as acetic anhydride or acetyl chloride, in the presence of a base like triethylamine or pyridine.[3] The reaction can be performed in a suitable aprotic solvent, for instance, dichloromethane or tetrahydrofuran.[3]

A generalized experimental protocol for this acetylation is as follows:

- **Reaction Setup:** Dissolve 3-iodophenol (1 equivalent) in an appropriate aprotic solvent.
- **Addition of Reagents:** Add a slight excess of a base (e.g., triethylamine, 1.1-1.5 equivalents). The mixture is then cooled, typically in an ice bath, before the slow addition of the acetylating agent (e.g., acetic anhydride, 1.1-1.2 equivalents).
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC).

- **Work-up and Purification:** Once the reaction is complete, it is quenched with water or a dilute aqueous acid. The product is then extracted into an organic solvent. The organic layer is washed, dried, and concentrated under reduced pressure to yield the crude **3-iodophenyl acetate**. Further purification can be achieved through techniques such as chromatography or recrystallization.[3]



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A simplified workflow for the synthesis of **3-iodophenyl acetate**.

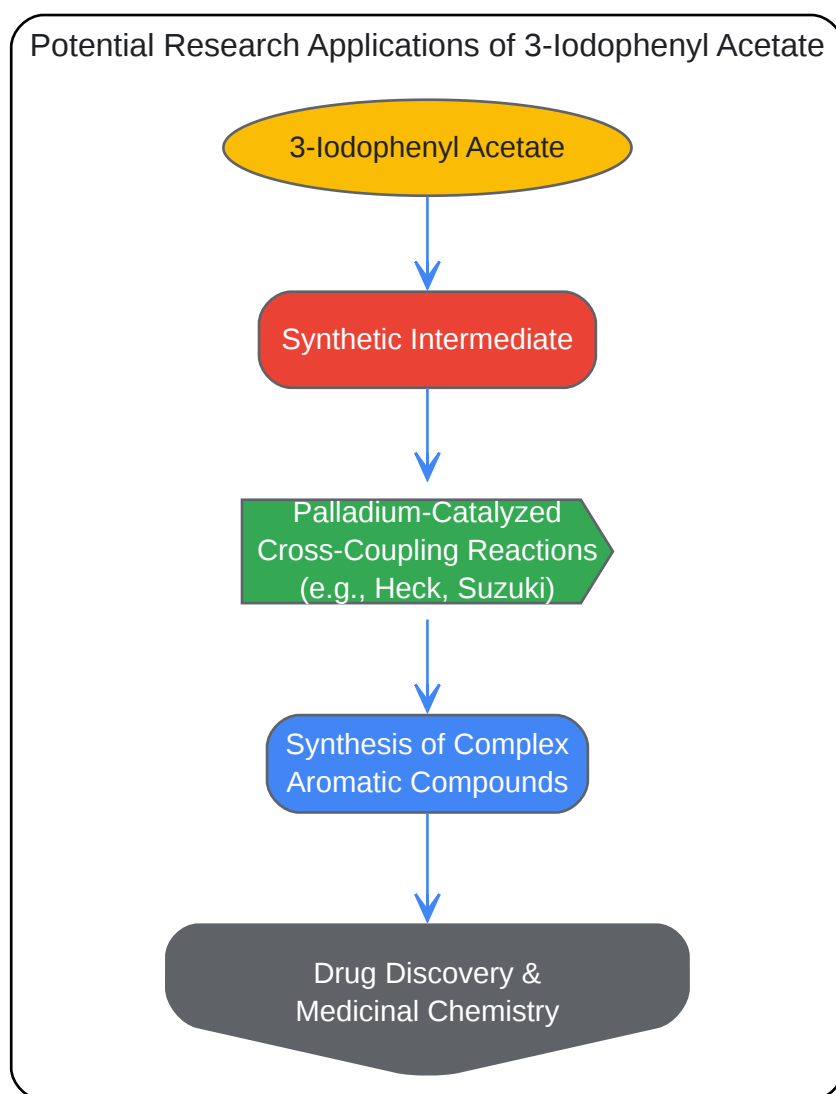
Reactivity:

3-iodophenyl acetate is stable under recommended storage and handling temperatures and pressures.[1] However, it is incompatible with strong oxidizing agents.[1] The carbon-iodine bond in **3-iodophenyl acetate** can serve as a reactive site for various organic transformations, most notably palladium-catalyzed cross-coupling reactions such as the Heck reaction.[4] This reactivity allows for the introduction of various substituents at the 3-position of the phenyl ring, making it a potentially useful building block in the synthesis of more complex molecules.[4][5]

Applications in Research and Drug Development

While specific biological activities of **3-iodophenyl acetate** are not extensively documented, its structural motifs are of interest in medicinal chemistry.[6] The incorporation of an iodine atom into a molecule can significantly influence its pharmacokinetic and pharmacodynamic properties.[7] Iodinated compounds are utilized in various therapeutic agents and as contrast agents in medical imaging.[7]

The phenyl acetate moiety is also found in a range of biologically active compounds.[3] Therefore, **3-iodophenyl acetate** can be considered a valuable intermediate for the synthesis of novel compounds with potential therapeutic applications. Its utility as a precursor in the synthesis of stilbene derivatives, for instance, has been demonstrated.[4]



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Logical flow of **3-iodophenyl acetate**'s utility in research.

Safety and Handling

3-Iodophenyl acetate is classified as a hazardous substance. It is reported to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound.[1] It should be stored in a cool, dry, and well-ventilated area, away from strong oxidizing agents.[1]

This technical guide serves as a foundational resource for researchers interested in **3-iodophenyl acetate**. Further investigation into its experimental properties and biological activities is warranted to fully elucidate its potential in various scientific domains.

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